



Technical Support Center: Optimizing MRTX849 for Cell-Based Assays

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Compound of Interest		
Compound Name:	MRTX849 acid	
Cat. No.:	B10857796	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with MRTX849 (Adagrasib) in cell-based assays.

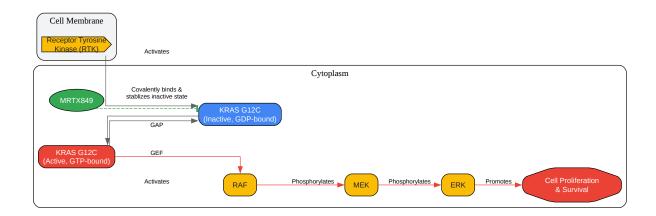
Frequently Asked Questions (FAQs)

Q1: What is MRTX849 and what is its mechanism of action?

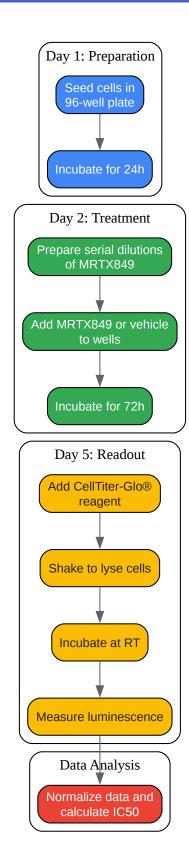
A1: MRTX849, also known as Adagrasib, is a potent and selective small-molecule inhibitor of the KRAS G12C mutant protein.[1][2][3] It acts as a covalent inhibitor, irreversibly binding to the cysteine residue at position 12 of the mutated KRAS protein.[2][4] This binding locks the KRAS G12C protein in an inactive, GDP-bound state.[1][5] By doing so, MRTX849 inhibits downstream signaling through the RAS-MAPK pathway, which is crucial for cell proliferation and survival in tumors harboring this specific mutation.[2][5]

Diagram: MRTX849 Mechanism of Action









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